

# Application Notes and Protocols: Functionalization of the Vinyl Group in 4- Vinylcyclohexanone

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## Compound of Interest

Compound Name: 4-Vinylcyclohexanone

CAS No.: 1740-64-3

Cat. No.: B8541548

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## Introduction: The Synthetic Versatility of 4- Vinylcyclohexanone

**4-Vinylcyclohexanone** is a bifunctional molecule of significant interest in synthetic organic chemistry and drug development. It possesses two key reactive sites: a ketone carbonyl group and a terminal vinyl group. This unique combination allows for a wide array of chemical transformations, enabling the construction of complex molecular architectures. The vinyl group, in particular, serves as a versatile handle for introducing diverse functionalities through various addition and cleavage reactions. Understanding and controlling the reactivity of this vinyl moiety is paramount for its effective utilization as a building block in the synthesis of novel compounds, including pharmacologically active agents. This guide provides an in-depth exploration of several key functionalization strategies for the vinyl group of **4-vinylcyclohexanone**, complete with detailed protocols and mechanistic insights to empower researchers in their synthetic endeavors.

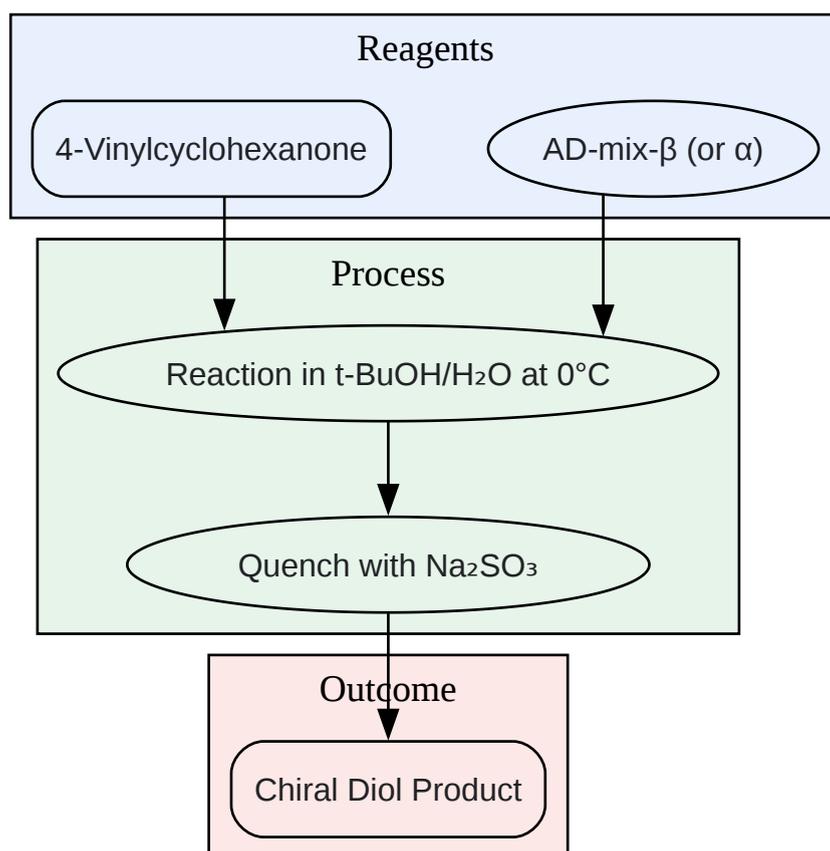
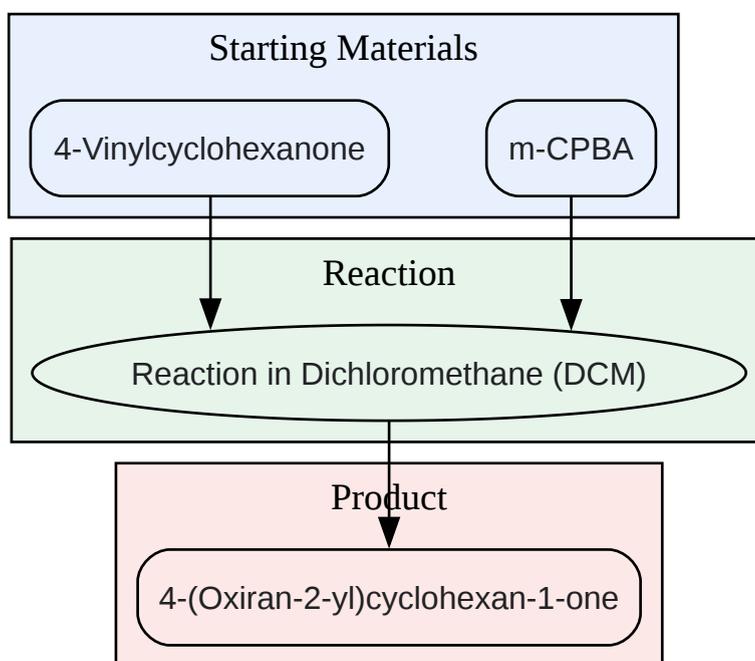
## Epoxidation: Synthesis of 4-(Oxiran-2-yl)cyclohexan-1-one

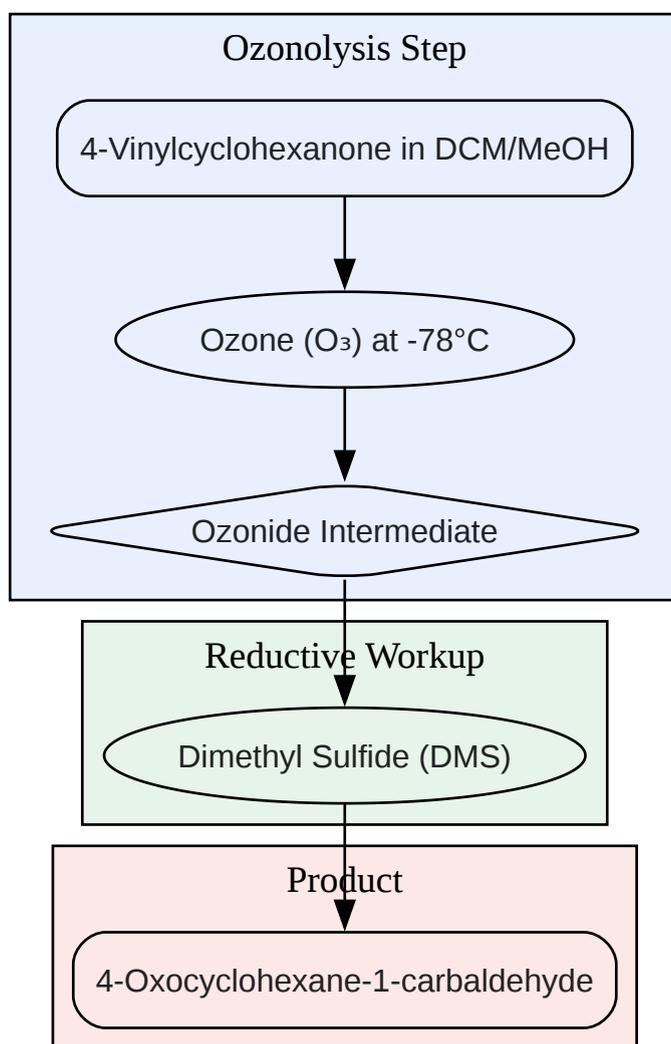
Epoxidation of the vinyl group in **4-vinylcyclohexanone** yields 4-(oxiran-2-yl)cyclohexan-1-one, a valuable intermediate containing a reactive epoxide ring. This three-membered ring can

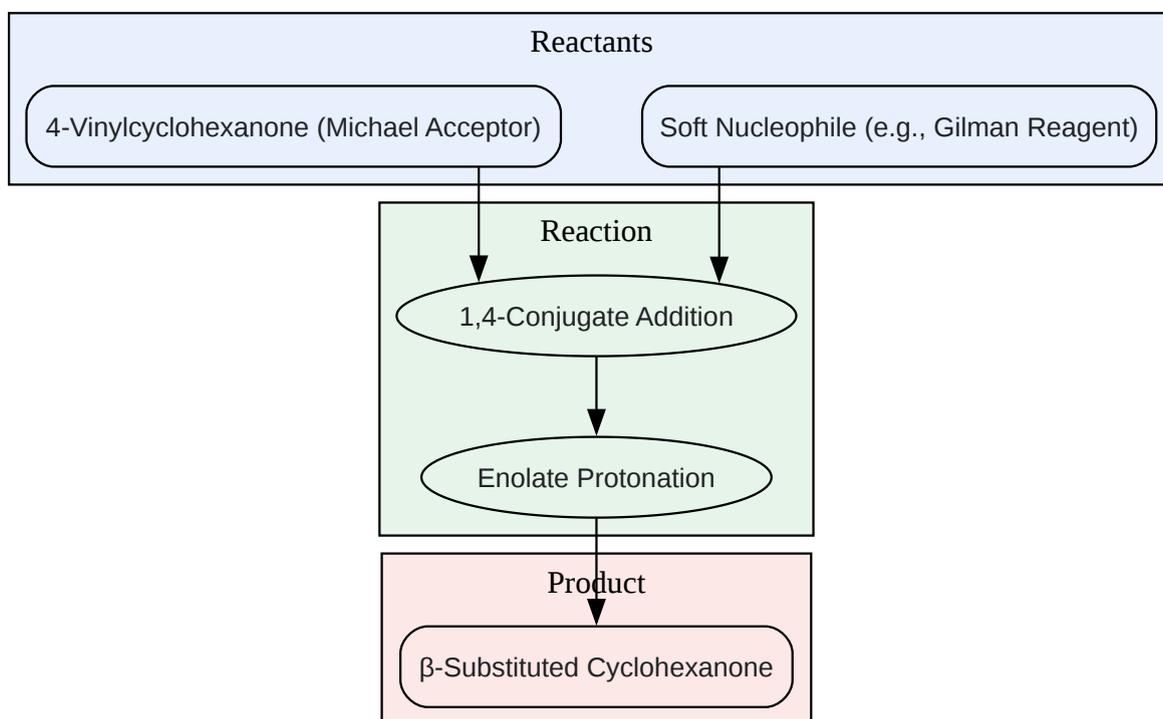
be readily opened by a variety of nucleophiles, providing a pathway to a diverse range of 1,2-difunctionalized compounds.

## Mechanistic Rationale: The "Butterfly" Transition State

The epoxidation of alkenes with peroxy acids, such as meta-chloroperoxybenzoic acid (m-CPBA), is a well-established and reliable transformation.<sup>[1][2]</sup> The reaction proceeds through a concerted mechanism, often referred to as the "butterfly" transition state. In this concerted step, the oxygen atom from the peroxy acid is transferred to the alkene's double bond.<sup>[3]</sup> The  $\pi$  electrons of the vinyl group act as the nucleophile, attacking the electrophilic oxygen of the peroxy acid, while simultaneously, the lone pair on that same oxygen atom attacks one of the vinyl carbons.<sup>[3]</sup> This process results in the syn-addition of the oxygen atom to the double bond, forming the epoxide ring.<sup>[1]</sup> The weak O-O bond in the peroxy acid facilitates this transfer.<sup>[3]</sup>







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